

Application Note: Comprehensive Analytical Characterization of 4-Benzylbiphenyl

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Compound of Interest

Compound Name: 4-Benzylbiphenyl

CAS No.: 613-42-3

Cat. No.: B1265654

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Introduction

4-Benzylbiphenyl (CAS No. 613-42-3; Molecular Formula: C₁₉H₁₆; Molecular Weight: 244.34 g/mol) is a significant aromatic hydrocarbon featuring a biphenyl core structure linked to a benzyl group.^{[1][2]} Its structural motif is of interest in medicinal chemistry and materials science. Rigorous characterization of this compound is paramount for ensuring purity, confirming identity, and understanding its physicochemical properties, which are critical for its application in research and development.

This technical guide provides a comprehensive overview of the essential analytical methods for the in-depth characterization of **4-Benzylbiphenyl**. As a Senior Application Scientist, this document moves beyond a simple listing of procedures to explain the causality behind experimental choices, ensuring that each protocol is a self-validating system. The methodologies detailed herein are grounded in established principles and supported by authoritative references to ensure scientific integrity.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Benzylbiphenyl** is essential for selecting and optimizing analytical methods.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₆	[1]
Molecular Weight	244.34 g/mol	[1]
Melting Point	85-87 °C	[3]
Boiling Point	285-286 °C (at 110 mmHg)	[3]
Appearance	Colorless to yellowish crystals	[4]
Solubility	Insoluble in water, soluble in organic solvents	[4]

Chromatographic Analysis: Purity and Quantification

Chromatographic techniques are indispensable for assessing the purity of **4-Benzylbiphenyl** and for its quantification in various matrices.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for the analysis of non-volatile compounds like **4-Benzylbiphenyl**, offering high resolution and sensitivity. A reversed-phase method is typically employed due to the non-polar nature of the analyte.

Causality of Method Design: The choice of a C18 or a biphenyl stationary phase is dictated by the hydrophobic and aromatic nature of **4-Benzylbiphenyl**, which promotes retention and allows for effective separation from potential impurities.[5] The mobile phase, a mixture of acetonitrile and water, is selected to elute the compound with a reasonable retention time and good peak shape. The addition of a small amount of acid, such as trifluoroacetic acid, can improve peak symmetry by suppressing the ionization of any residual silanol groups on the stationary phase.[6] UV detection at 254 nm is suitable due to the strong absorbance of the aromatic rings.[5]

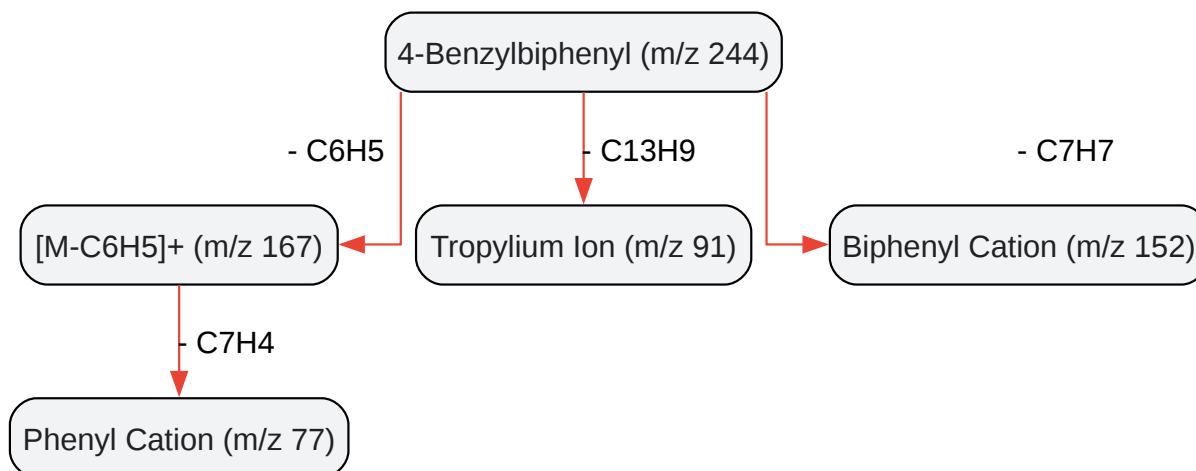
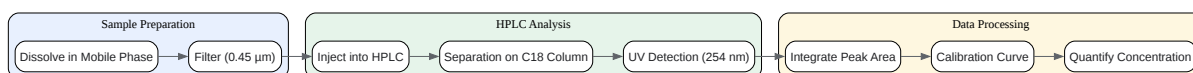
Experimental Protocol: HPLC-UV

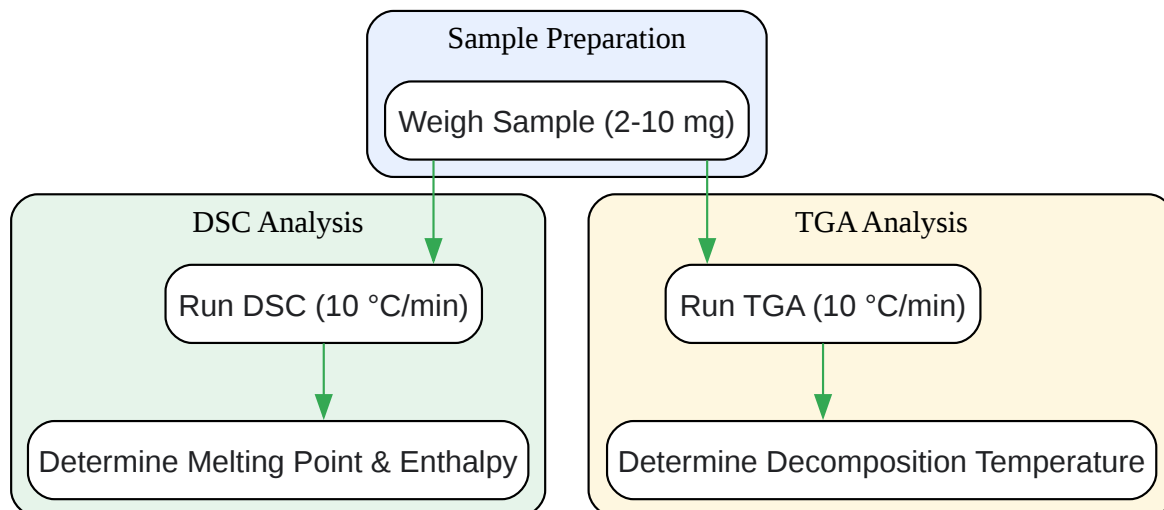
- Sample Preparation:
 - Accurately weigh and dissolve a sample of **4-Benzylbiphenyl** in the mobile phase to a final concentration of approximately 1 mg/mL.
 - Perform serial dilutions to prepare calibration standards ranging from 1 µg/mL to 100 µg/mL.
 - Filter all solutions through a 0.45 µm syringe filter prior to injection.
- Instrumentation and Conditions:
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
 - Mobile Phase: Acetonitrile:Water (70:30, v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Column Temperature: 25 °C.
 - Detection: UV at 254 nm.
- Data Analysis:
 - Identify the **4-Benzylbiphenyl** peak based on its retention time, confirmed by injecting a known standard.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **4-Benzylbiphenyl** in unknown samples by interpolating their peak areas from the calibration curve.

Expected Performance:

Parameter	Typical Performance
Retention Time	Dependent on the specific column and conditions, but expected to be well-retained.
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.3 \mu\text{g/mL}$

Workflow for HPLC Analysis of 4-Benzylbiphenyl





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